

Commercial Suppliers and Technical Guide for 5-Hexen-3-one

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Compound of Interest

Compound Name: 5-Hexen-3-one

Cat. No.: B3050204

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **5-Hexen-3-one** (CAS No. 24253-30-3), a valuable chemical intermediate in organic synthesis. The document details available commercial supplier information, key chemical properties, and a representative experimental protocol for its application.

Commercial Availability

As of late 2025, **5-Hexen-3-one** appears to have limited availability from major commercial chemical suppliers. While the compound is listed in several chemical databases, direct product pages with purchasing information, including purity, available quantities, and pricing, are scarce. BLD Pharm, a potential supplier, currently lists the product as out of stock.^[1] Researchers interested in acquiring this compound may need to consider custom synthesis or inquire with smaller, specialized chemical providers.

Technical Data

The following table summarizes the key physical and chemical properties of **5-Hexen-3-one**, compiled from various chemical databases.

Property	Value	Source
CAS Number	24253-30-3	ChemNet[2], LookChem[3]
Molecular Formula	C ₆ H ₁₀ O	ChemNet[2], LookChem[3]
Molecular Weight	98.14 g/mol	PubChem[4]
Boiling Point	120.6 °C at 760 mmHg	ChemNet[2], LookChem[3]
Density	0.819 g/cm ³	ChemNet[2], LookChem[3]
Flash Point	25 °C	ChemNet[2], LookChem[3]
Refractive Index	1.408	ChemNet[2]
Purity	≥99% (as listed by some databases)	LookChem[3]
Synonyms	Allyl ethyl ketone, 4-Oxo-1-hexene	LookChem[3]

Experimental Protocol: Synthesis of 2-Amino-4-ethyl-6-(prop-1-en-2-yl)pyrimidine

This protocol details the synthesis of a substituted pyrimidine using **5-Hexen-3-one** as a key starting material, as described in the scientific literature. Pyrimidines are a class of heterocyclic compounds with a wide range of biological activities, making this a relevant application for drug development professionals.

Materials:

- **5-Hexen-3-one**
- Guanidine hydrochloride
- Sodium ethoxide
- Ethanol
- Round-bottom flask

- Reflux condenser
- Magnetic stirrer
- Heating mantle
- Standard laboratory glassware for workup and purification
- Thin-layer chromatography (TLC) apparatus
- Column chromatography setup (if necessary)
- NMR spectrometer and/or other analytical instruments for characterization

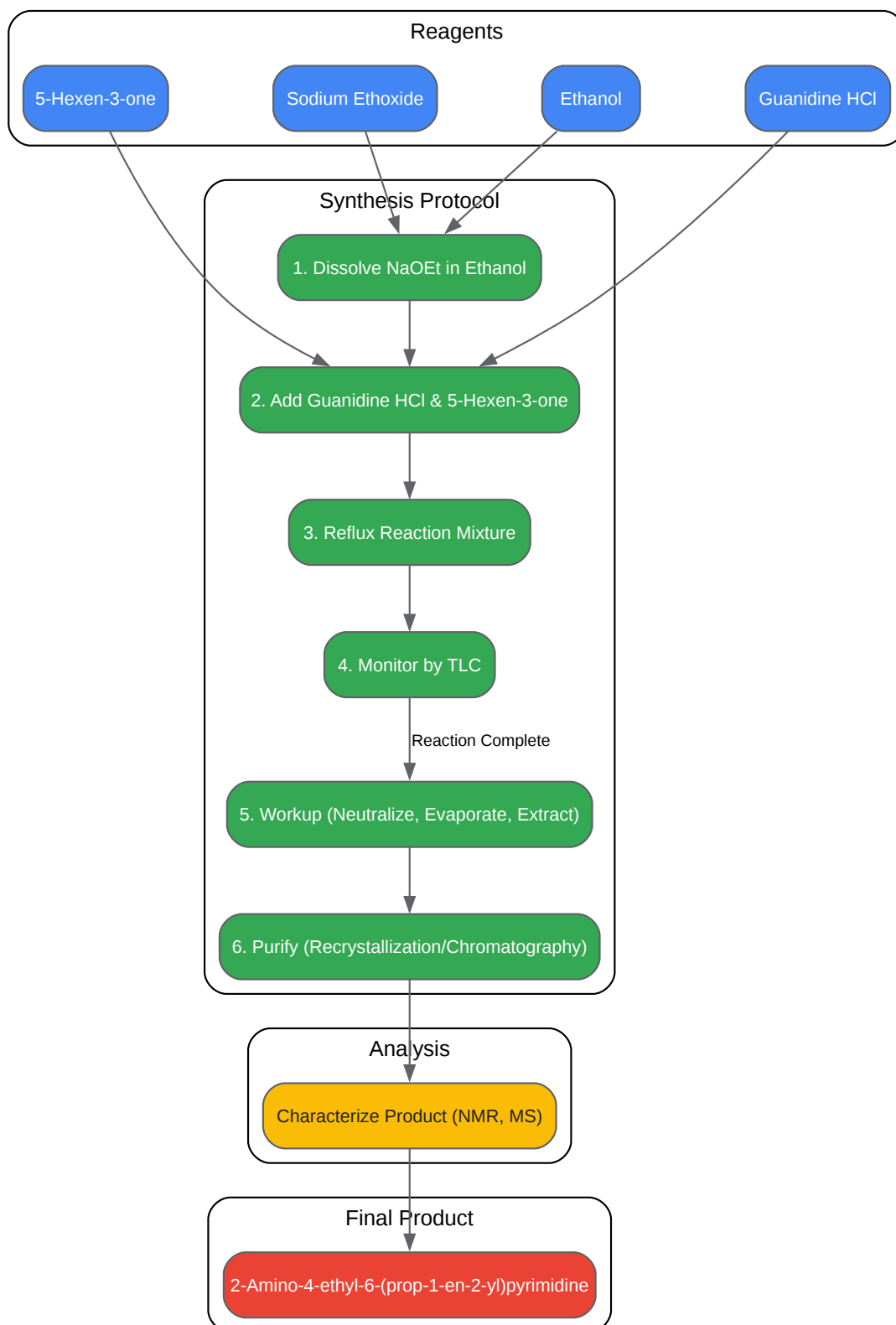
Methodology:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve a specific molar equivalent of sodium ethoxide in absolute ethanol.
- **Addition of Reagents:** To the stirred solution, add one molar equivalent of guanidine hydrochloride, followed by one molar equivalent of **5-Hexen-3-one**.
- **Reaction Conditions:** Heat the reaction mixture to reflux and maintain this temperature for several hours. The progress of the reaction should be monitored by thin-layer chromatography (TLC).
- **Workup:** After the reaction is complete (as indicated by TLC), cool the mixture to room temperature. Neutralize the mixture with a suitable acid (e.g., dilute hydrochloric acid) and then remove the ethanol under reduced pressure.
- **Extraction:** Extract the resulting aqueous residue with an appropriate organic solvent (e.g., ethyl acetate or dichloromethane). Combine the organic layers, dry over an anhydrous drying agent (e.g., sodium sulfate), and filter.
- **Purification:** Concentrate the filtrate under reduced pressure to obtain the crude product. Purify the crude product by recrystallization or column chromatography to yield the pure 2-amino-4-ethyl-6-(prop-1-en-2-yl)pyrimidine.

- Characterization: Confirm the structure and purity of the final product using analytical techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry.

Visualizations

To aid in the understanding of the experimental process, a workflow diagram is provided below. As no specific signaling pathways involving **5-Hexen-3-one** have been prominently described in the readily available literature, this diagram illustrates the key steps of the synthesis protocol.



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Caption: Workflow for the synthesis of a substituted pyrimidine from **5-Hexen-3-one**.

In conclusion, while **5-Hexen-3-one** is a potentially useful building block in synthetic and medicinal chemistry, its current limited commercial availability may present a challenge for researchers. The provided technical data and experimental protocol offer a starting point for those interested in utilizing this compound in their research endeavors.

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References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com